

Application Note: Synthesis of Single-Atom Rhodium Catalysts from Rhodium Nitrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Rhodium nitrate

Cat. No.: B155629

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Introduction

Single-atom catalysts (SACs) represent a significant advancement in heterogeneous catalysis, offering maximum atom-utilization efficiency and unique catalytic properties due to their isolated active sites.[1][2] Rhodium-based SACs, in particular, have shown exceptional performance in a variety of organic transformations, including hydrogen evolution reactions, hydroformylation, and selective carbene N-H bond insertions.[1][3][4] This application note provides a detailed protocol for the synthesis of single-atom rhodium (Rh) catalysts on a support material using **rhodium nitrate** as the precursor. The described method is a versatile "bottom-up" approach involving wet impregnation followed by a controlled thermal treatment.

The precise control over the synthesis process is critical to prevent the aggregation of rhodium atoms into nanoparticles, thus ensuring the generation of isolated single-atom sites.[5] The choice of support material is also crucial as it can significantly influence the stability and catalytic activity of the single atoms through strong metal-support interactions.[4] This protocol is intended to serve as a foundational method that can be adapted and optimized for specific support materials and target applications.

Experimental Protocols

Materials and Equipment

Materials:

- Rhodium (III) nitrate solution ($\text{Rh}(\text{NO}_3)_3$)
- Support material (e.g., activated carbon, CeO_2 , ZrO_2 , SnO_2)[6]
- Deionized water
- Ethanol or Methanol
- Inert gas (e.g., Nitrogen, Argon)
- Reducing gas (e.g., 5% H_2 in Ar)

Equipment:

- Beakers and flasks
- Magnetic stirrer and hotplate
- Ultrasonic bath
- Rotary evaporator
- Tube furnace with temperature controller
- Gas flow controllers

Synthesis of Rh Single-Atom Catalyst (Rh-SAC)

This protocol outlines a general wet impregnation method followed by thermal treatment.

- Support Pre-treatment (Optional but Recommended):
 - Wash the support material with deionized water and ethanol to remove any impurities.
 - Dry the support material in an oven at 120 °C for at least 4 hours.
 - For some oxide supports, a high-temperature calcination in air (e.g., 500 °C for 4 hours) may be performed to clean the surface and control surface hydroxyl groups.

- Impregnation:
 - Disperse a known amount of the pre-treated support material in a suitable solvent (e.g., deionized water, ethanol).
 - In a separate beaker, dilute the required amount of **rhodium nitrate** solution to achieve the desired metal loading (typically 0.1 - 1.0 wt%).
 - Slowly add the **rhodium nitrate** solution to the support slurry under vigorous stirring.
 - Continue stirring the mixture at room temperature for 12-24 hours to ensure homogeneous dispersion of the rhodium precursor. Sonication for 30-60 minutes can be employed to enhance dispersion.
- Drying:
 - Remove the solvent from the mixture using a rotary evaporator at 60-80 °C.
 - Further dry the resulting powder in an oven at 100-120 °C overnight to remove any residual solvent.
- Calcination/Activation:
 - Place the dried powder in a quartz tube and load it into a tube furnace.
 - Purge the tube with an inert gas (e.g., N₂ or Ar) for at least 30 minutes to remove air.
 - Heat the sample to a specific calcination temperature (e.g., 250-500 °C) under an inert atmosphere and hold for 2-4 hours.^[7] This step decomposes the nitrate precursor and helps to anchor the rhodium species to the support.
 - For some applications, a subsequent reduction step may be necessary. After cooling down from calcination, switch the gas to a reducing atmosphere (e.g., 5% H₂ in Ar) and heat the sample to a specific reduction temperature (e.g., 200-400 °C) for 2-4 hours.
- Passivation and Recovery:

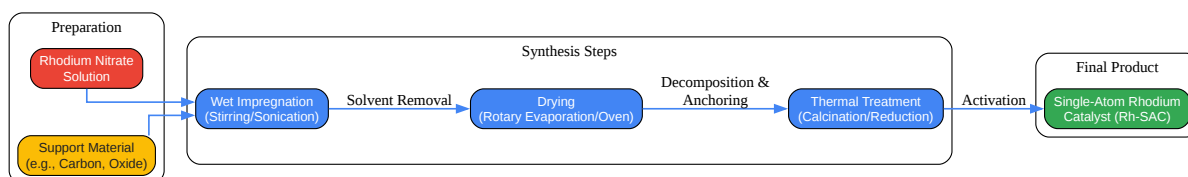
- After the thermal treatment, cool the sample to room temperature under an inert atmosphere.
- The resulting single-atom rhodium catalyst is now ready for characterization and use.

Data Presentation

Table 1: Key Characterization Techniques and Expected Observations for Rh SACs

Characterization Technique	Purpose	Typical Quantitative Data / Key Observations
AC-HAADF-STEM	Directly visualize the dispersion of Rh atoms on the support.	Bright dots corresponding to individual Rh atoms are observed, with an absence of nanoparticles or clusters. [1] [7]
X-ray Absorption Spectroscopy (XAS)	Determine the coordination environment and oxidation state of Rh atoms.	XANES: The absorption edge position indicates the oxidation state of Rh. [7] EXAFS: Provides information on the coordination number and bond lengths of the first coordination shell (e.g., Rh-O, Rh-N). A lack of Rh-Rh scattering paths confirms the single-atom nature. [1] [6]
X-ray Photoelectron Spectroscopy (XPS)	Analyze the surface elemental composition and chemical states.	Provides information on the oxidation state of Rh and its interaction with the support material. [1] [7]
CO-FTIR Spectroscopy	Probe the nature of the active Rh sites using CO as a probe molecule.	The position and intensity of C-O stretching bands can distinguish between different Rh species (e.g., isolated atoms vs. nanoparticles). [6]

Mandatory Visualization



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Caption: Workflow for the synthesis of single-atom rhodium catalysts.

Applications

Single-atom rhodium catalysts synthesized from **rhodium nitrate** are promising for a range of applications in the chemical and pharmaceutical industries. Their well-defined and uniform active sites can lead to enhanced selectivity and activity compared to traditional nanoparticle catalysts. Potential applications include:

- **Fine Chemical Synthesis:** Catalyzing C-H activation, C-C, and C-N bond formation reactions with high precision.[1]
- **Pharmaceutical Manufacturing:** Enabling novel and more efficient synthetic routes to complex drug molecules.
- **Hydrogen Production:** Acting as efficient electrocatalysts for the hydrogen evolution reaction (HER).[8]
- **Environmental Catalysis:** Promoting the reduction of pollutants such as NO_x and the oxidation of CO.

The protocols and characterization data presented in this application note provide a solid foundation for researchers to develop and optimize single-atom rhodium catalysts for their

specific needs.

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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. Atomic-Scale Characterization Techniques For SACs [eureka.patsnap.com]
- 3. researchgate.net [researchgate.net]
- 4. Highly dispersed Rh single atoms over graphitic carbon nitride as a robust catalyst for the hydroformylation reaction - PMC [pmc.ncbi.nlm.nih.gov]
- 5. digital.csic.es [digital.csic.es]
- 6. Rhodium Single-Atom Catalyst Design through Oxide Support Modulation for Selective Gas-Phase Ethylene Hydroformylation - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Heterogeneous Rhodium Single-Atom-Site Catalyst Enables Chemoselective Carbene N–H Bond Insertion - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Rhodium single-atom catalysts with enhanced electrocatalytic hydrogen evolution performance - New Journal of Chemistry (RSC Publishing) [pubs.rsc.org]
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